

Application Notes and Protocols for Fenoxasulfone-Based Herbicide Formulations

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Compound of Interest

Compound Name: Fenoxasulfone

Cat. No.: B1440672

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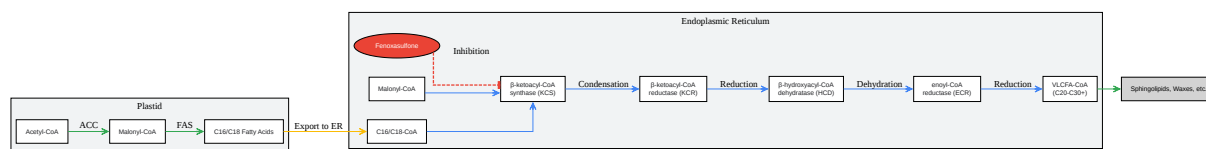
For Researchers, Scientists, and Drug Development Professionals

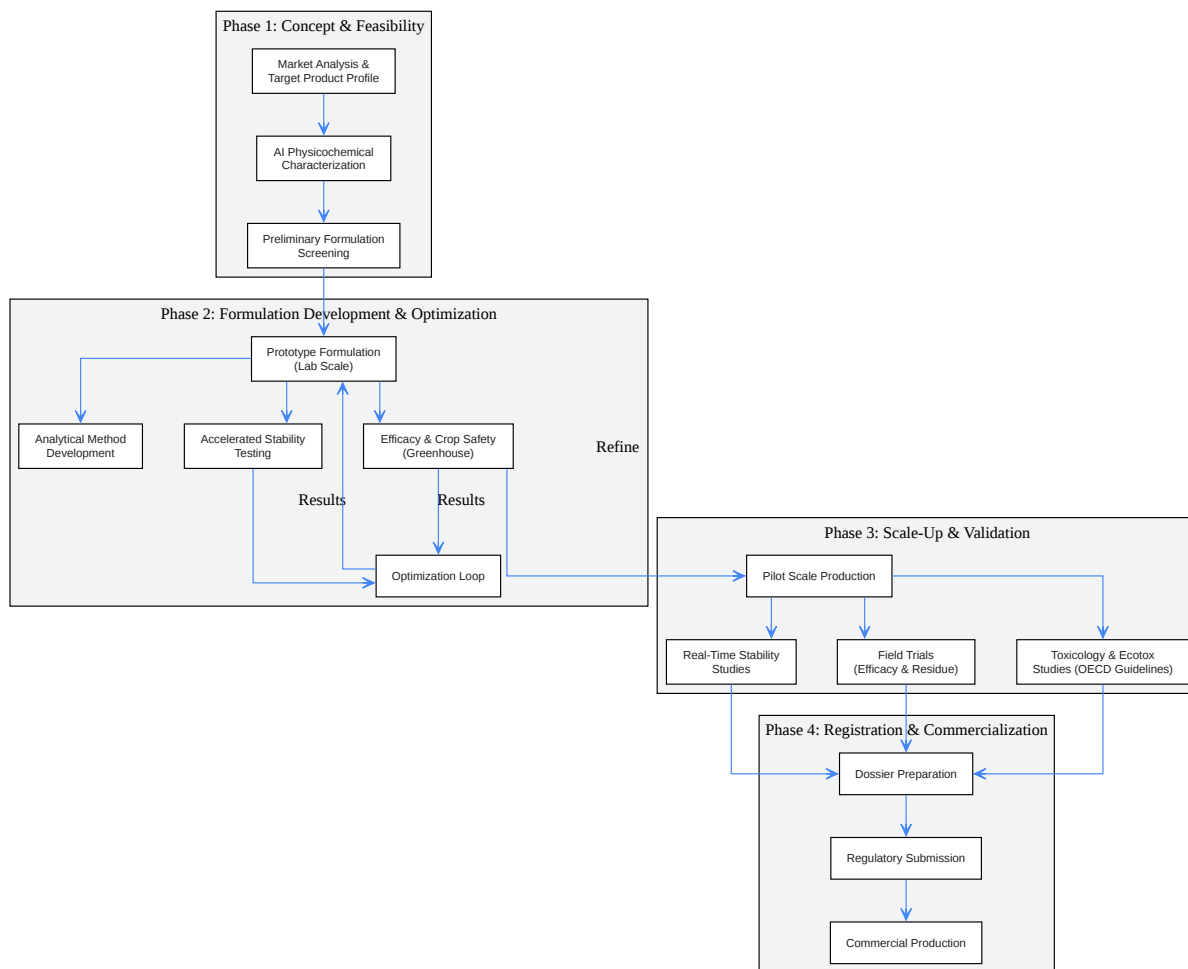
Introduction

Fenoxasulfone is a pre-emergence herbicide belonging to the isoxazoline class of chemistry. It is effective for the control of a wide range of annual grasses and broadleaf weeds in various cropping systems, particularly in paddy rice. Developed by Kumiai Chemical Industry Co., Ltd., **fenoxasulfone** offers long-lasting residual activity and a favorable toxicological and environmental profile. This document provides detailed application notes and protocols for the development and evaluation of **fenoxasulfone**-based herbicide formulations.

Mechanism of Action

Fenoxasulfone's primary mode of action is the inhibition of very-long-chain fatty acid (VLCFA) biosynthesis. Specifically, it targets and inhibits the activity of VLCFA elongases (VLCFAEs), which are crucial enzymes in the elongation of fatty acid chains beyond C18. This inhibition disrupts the formation of essential lipids required for cell membrane integrity, cuticle formation, and overall plant growth, ultimately leading to weed death.





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